

Spectroscopic Characterization of 3-Chloro-6-ethynylpyridazine: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-6-ethynylpyridazine

CAS No.: 160510-68-9

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Introduction

3-Chloro-6-ethynylpyridazine is a heterocyclic compound of significant interest in medicinal chemistry and materials science due to the unique reactivity of its constituent functional groups: a halogenated pyridazine ring and a terminal alkyne. The pyridazine core is a common scaffold in pharmacologically active molecules, while the ethynyl group offers a versatile handle for further chemical modifications, such as click chemistry or Sonogashira coupling reactions. Accurate and comprehensive spectroscopic characterization is paramount for confirming the identity, purity, and structural integrity of this molecule, which is crucial for its application in research and development.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **3-Chloro-6-ethynylpyridazine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). While experimental data for this specific molecule is not widely published, this guide synthesizes information from closely related pyridazine derivatives and fundamental spectroscopic principles to provide a robust predictive framework for researchers. The methodologies for data acquisition are also detailed, ensuring a self-validating approach to a rigorous analytical characterization.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

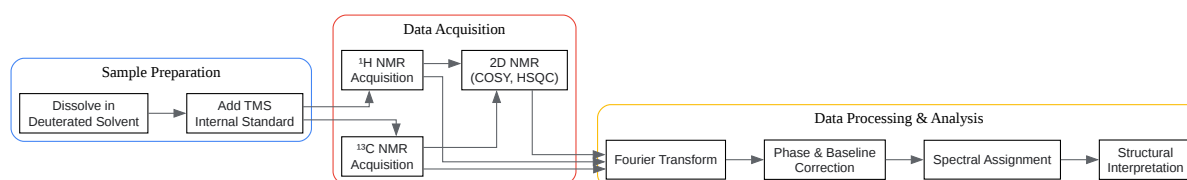
NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **3-Chloro-6-ethynylpyridazine**, both ^1H and ^{13}C NMR will provide definitive structural information.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Chloro-6-ethynylpyridazine** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). The choice of solvent is critical and should be based on the solubility of the compound and the desired resolution of the spectra. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans will be required compared to ^1H NMR.
 - Employ broadband proton decoupling to simplify the spectrum to single lines for each unique carbon atom.
- 2D NMR (Optional but Recommended): For unambiguous assignments, acquire 2D NMR spectra such as COSY (Correlated Spectroscopy) to identify proton-proton couplings and

HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons.

Workflow for NMR Analysis



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Caption: Workflow for NMR data acquisition and analysis.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **3-Chloro-6-ethynylpyridazine** is expected to show three distinct signals:

- Pyridazine Protons (H4, H5): The two protons on the pyridazine ring will appear as an AX or AB spin system, depending on the magnetic environment. Given the substitution pattern, they are expected to be doublets. Their chemical shifts will be in the aromatic region, likely between δ 7.5 and 9.0 ppm. Studies on similar pyridazine derivatives suggest these protons are significantly deshielded.[1]
- Ethynyl Proton ($\equiv\text{C-H}$): The proton of the terminal alkyne will appear as a sharp singlet. Its chemical shift is typically in the range of δ 2.0-3.5 ppm.[2] This upfield shift, relative to aromatic protons, is due to the magnetic anisotropy of the triple bond.[2]

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H4	7.6 - 8.0	Doublet	~9.0
H5	7.8 - 8.2	Doublet	~9.0
$\equiv\text{C-H}$	3.0 - 3.5	Singlet	N/A

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is predicted to show six signals, corresponding to the six unique carbon atoms in the molecule.

- Pyridazine Carbons (C3, C4, C5, C6): The chemical shifts of these carbons will be influenced by the electronegativity of the nitrogen and chlorine atoms. C3 and C6, being directly attached to heteroatoms, will be the most deshielded. Based on data for 3,6-disubstituted pyridazines, C3 (bearing the chlorine) and C6 (bearing the ethynyl group) are expected in the δ 140-160 ppm range.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) C4 and C5 are expected to appear at higher field, likely between δ 120-140 ppm.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Ethynyl Carbons ($\text{C}\equiv\text{C}$): The two sp -hybridized carbons of the alkyne group will resonate in the δ 70-90 ppm range. The carbon attached to the pyridazine ring will be slightly more deshielded than the terminal carbon.

Carbon	Predicted Chemical Shift (δ , ppm)
C3	150 - 155
C4	125 - 130
C5	130 - 135
C6	145 - 150
$-\text{C}\equiv$	80 - 85
$\equiv\text{C-H}$	75 - 80

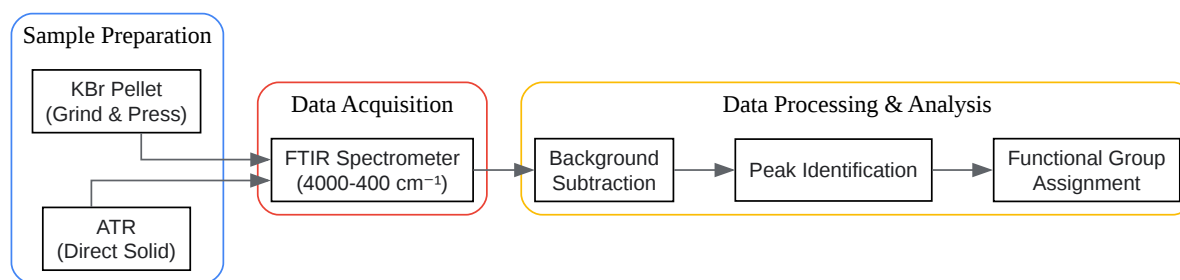
II. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Experimental Protocol: IR Data Acquisition

- Sample Preparation:
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is the most common and convenient method.
 - KBr Pellet: Grind a small amount of the sample with dry potassium bromide (KBr) and press the mixture into a thin, transparent pellet.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of 4000 to 400 cm^{-1} .
- Data Processing: Perform a background subtraction to remove atmospheric (CO_2 and H_2O) absorptions.

Workflow for IR Spectroscopy



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Caption: Workflow for IR data acquisition and analysis.

Predicted IR Spectrum

The IR spectrum of **3-Chloro-6-ethynylpyridazine** will exhibit characteristic absorption bands corresponding to its functional groups.

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
≡C-H	Stretching	~3300	Strong, Sharp
C-H (aromatic)	Stretching	3000 - 3100	Medium
C≡C	Stretching	2100 - 2260	Medium to Weak
C=N, C=C (ring)	Stretching	1400 - 1600	Medium to Strong
C-Cl	Stretching	1000 - 1100	Strong
≡C-H	Bending	610 - 700	Strong, Broad

The most diagnostic peaks will be the sharp ≡C-H stretch around 3300 cm⁻¹ and the C≡C stretch in the 2100-2260 cm⁻¹ region, which are characteristic of a terminal alkyne.^{[2][8][9][10][11]} The presence of the pyridazine ring will be confirmed by the C=N and C=C stretching vibrations in the fingerprint region.

III. Mass Spectrometry (MS)

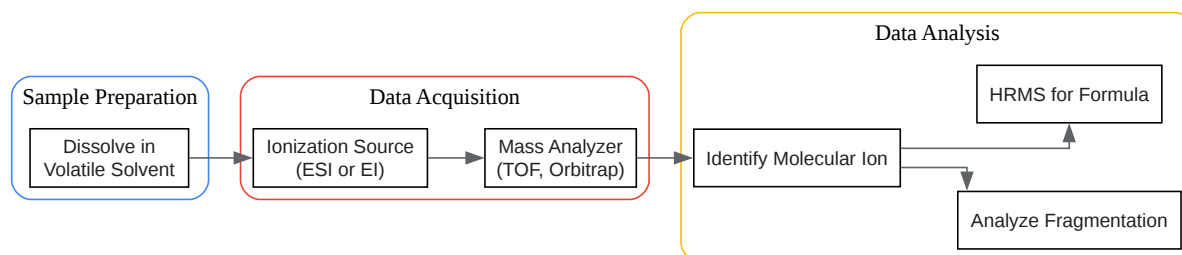
Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information based on its fragmentation pattern.

Experimental Protocol: MS Data Acquisition

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL. Further dilute as necessary for the specific ionization technique.
- **Instrumentation:** Utilize a mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) for soft ionization or Electron Impact (EI) for more extensive fragmentation.

- Data Acquisition:
 - ESI-MS: Infuse the sample solution into the ESI source. Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
 - EI-MS: Introduce the sample (often via a direct insertion probe or GC inlet) into the EI source. The standard electron energy is 70 eV.
- High-Resolution Mass Spectrometry (HRMS): For accurate mass measurement and elemental composition determination, use a high-resolution instrument like a Time-of-Flight (TOF) or Orbitrap mass analyzer.

Workflow for Mass Spectrometry



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Caption: Workflow for Mass Spectrometry data acquisition and analysis.

Predicted Mass Spectrum

The molecular formula of **3-Chloro-6-ethynylpyridazine** is $C_6H_3ClN_2$. The monoisotopic mass is approximately 138.00 Da.

- Molecular Ion ($M^{+ \cdot}$): In EI-MS, a prominent molecular ion peak is expected at m/z 138. Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), an $M+2$ peak at m/z 140 with about one-third the intensity of the $M^{+ \cdot}$ peak will be observed. This isotopic pattern is a definitive signature for a monochlorinated compound.

- Protonated Molecule ($[M+H]^+$): In ESI-MS, the base peak will likely be the protonated molecule at m/z 139, with a corresponding $[M+H+2]^+$ peak at m/z 141. Predicted m/z values for various adducts are available in public databases.[\[12\]](#)
- Fragmentation: Pyridazine rings are known to undergo characteristic fragmentation patterns, often involving the loss of N_2 or HCN.[\[13\]](#)[\[14\]](#)[\[15\]](#) For **3-Chloro-6-ethynylpyridazine**, likely fragmentation pathways under EI conditions include:
 - Loss of N_2 to give a fragment at m/z 110.
 - Loss of HCl to give a fragment at m/z 102.
 - Loss of the ethynyl radical ($\cdot C_2H$) to give a fragment at m/z 113.

Conclusion

The spectroscopic characterization of **3-Chloro-6-ethynylpyridazine** relies on a synergistic application of NMR, IR, and MS techniques. This guide provides a detailed predictive framework for the expected spectral data, grounded in the analysis of related compounds and fundamental principles. The 1H and ^{13}C NMR spectra will elucidate the carbon-hydrogen framework, with characteristic shifts for the pyridazine and ethynyl protons and carbons. IR spectroscopy will confirm the presence of key functional groups, particularly the terminal alkyne. Mass spectrometry will determine the molecular weight and elemental composition, with the chlorine isotopic pattern serving as a key identifier. By following the detailed experimental protocols and using the predicted data as a reference, researchers can confidently verify the structure and purity of **3-Chloro-6-ethynylpyridazine**, enabling its effective use in further scientific endeavors.

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